

# Amyl Decanoate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Amyl decanoate

Cat. No.: B1679548

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This in-depth guide provides critical information on **Amyl Decanoate** (CAS No. 5933-87-9), tailored for researchers, scientists, and professionals in drug development. Below, you will find detailed data on its properties, safety protocols, and a workflow for safe handling.

## Core Properties and Identification

**Amyl decanoate**, also known as pentyl decanoate, is an ester with a fruity, cognac-like aroma.  
[1] It is found naturally in apples, brandy, and wine.[1]

Synonyms: Amyl caprate, Decanoic acid, pentyl ester, Pentyl decanoate[1][2][3] CAS Number: 5933-87-9[1][2][3][4][5] Molecular Formula:  $C_{15}H_{30}O_2$ [1][2][3][4] Molecular Weight: 242.40 g/mol [1][4][6]

## Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **amyl decanoate**.

### Table 1: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to almost colorless clear liquid	[1][4]
Purity	>93.0% (GC)	[4]
Specific Gravity	0.85700 to 0.86200 @ 20.00 °C	[1]
Refractive Index	1.43000 to 1.43400 @ 20.00 °C	[1]
Flash Point	> 100.00 °C (> 212.00 °F) TCC	[1][6]
Vapor Pressure	0.002000 mmHg @ 25.00 °C (est)	[1]
Water Solubility	0.1577 mg/L @ 25 °C (est)	[1]
LogP (o/w)	6.553 (est)	[1]

**Table 2: Safety and Hazard Ratings**

Hazard Rating System	Health Hazard	Fire Hazard	Reactivity	Source
NFPA	0	1	0	[3]
NFPA Ratings: 0 = Minimal Hazard, 1 = Slight Hazard				

## Experimental Protocols: Safety and Handling

Based on available safety data sheets, the following protocols are recommended for handling **amyl decanoate** in a laboratory setting.

### Personal Protective Equipment (PPE) Protocol

- Eye Protection: Wear chemical safety goggles.

- **Hand Protection:** Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use.
- **Skin and Body Protection:** Wear a lab coat. Complete protective clothing may be required for large spills.
- **Respiratory Protection:** Ensure good ventilation of the work station. If ventilation is inadequate, a self-contained breathing apparatus may be necessary.

## Spill Response Protocol

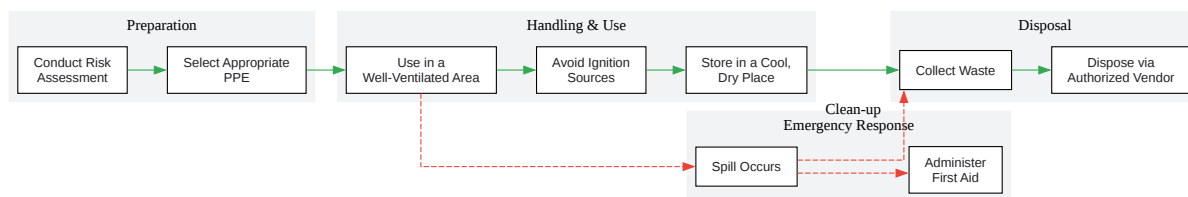
- **Immediate Action:** Ventilate the spillage area.<sup>[3]</sup> Remove all sources of ignition. Evacuate personnel to safe areas.
- **Containment:** Prevent further leakage or spillage. Do not let the product enter drains.
- **Clean-up:** For small spills, take up the liquid spill into absorbent material. For larger spills, contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing.
- **Disposal:** Place the collected material in a suitable container for disposal at an authorized site.

## First-Aid Measures Protocol

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing.<sup>[3]</sup>
- **Skin Contact:** Wash skin with plenty of water.<sup>[3]</sup>
- **Eye Contact:** Rinse eyes with water as a precaution.<sup>[3]</sup>
- **Ingestion:** If the person feels unwell, call a poison center or doctor.<sup>[3]</sup> Do not induce vomiting.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **amyl decanoate** from receipt to disposal.



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Safe handling workflow for **amyl decanoate**.

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